

# physical and chemical properties of 1,4-Dihydro-1,4-methanonaphthalene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1,4-Dihydro-1,4-methanonaphthalene

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## An In-depth Technical Guide to 1,4-Dihydro-1,4-methanonaphthalene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **1,4-Dihydro-1,4-methanonaphthalene**, also known as benzonorbornadiene. The information is curated for professionals in research and development, with a focus on structured data, experimental protocols, and logical visualizations to facilitate understanding and application.

## Core Chemical and Physical Properties

**1,4-Dihydro-1,4-methanonaphthalene** is a rigid bicyclic organic compound with a fused norbornene-naphthalene system.<sup>[1]</sup> Its unique structure, characterized by the inherent ring strain of the bicyclo[2.2.1]heptene framework, is a key determinant of its chemical reactivity.<sup>[1]</sup> This compound serves as a valuable building block in organic synthesis for creating more complex molecular architectures.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **1,4-Dihydro-1,4-methanonaphthalene**

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>10</sub>	PubChem[2]
Molecular Weight	142.20 g/mol	PubChem[2]
CAS Number	4453-90-1	Benchchem[1]
IUPAC Name	tricyclo[6.2.1.0 <sup>2,7</sup> ]undeca-2,4,6,9-tetraene	PubChem[2]
Synonyms	Benzonorbornadiene	NIST WebBook[3]
Density	1.1 ± 0.1 g/cm <sup>3</sup>	Chemsr[4]
Boiling Point	220.8 ± 20.0 °C at 760 mmHg 82.5-83.0 °C at 12 Torr	Chemsr[4]ChemicalBook[5]
Flash Point	80.8 ± 10.3 °C	Chemsr[4]
Refractive Index	1.624	Chemsr[4]
LogP	3.38	Chemsr[4]
InChI Key	IEGYXSAHRKJELM-UHFFFAOYSA-N	Benchchem[1]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1,4-Dihydro-1,4-methanonaphthalene**.

Table 2: Spectroscopic Data Summary

Technique	Data Highlights
<sup>13</sup> C NMR	Data available on PubChem, spectra acquired on a Varian NV-14 instrument.[2]
Mass Spectrometry (GC-MS)	The NIST Mass Spectrometry Data Center provides GC-MS data with major peaks observed at m/z 142, 141, and 115.[2]
Infrared (IR) Spectroscopy	While specific spectra for the title compound are not readily available in the search results, related structures like 1,4-dihydronaphthalene show characteristic C-H and C=C stretching and bending frequencies for the aromatic and aliphatic portions of the molecule.

## Synthesis and Experimental Protocols

The primary route for synthesizing **1,4-Dihydro-1,4-methanonaphthalene** is through a cycloaddition reaction. A prominent method involves the in-situ generation of benzyne, a highly reactive intermediate, which then undergoes a [4+2] cycloaddition with cyclopentadiene.[1]

This protocol is based on the reaction of anthranilic acid and isoamyl nitrite to generate benzyne, which is then trapped by cyclopentadiene.[6][7]

Materials:

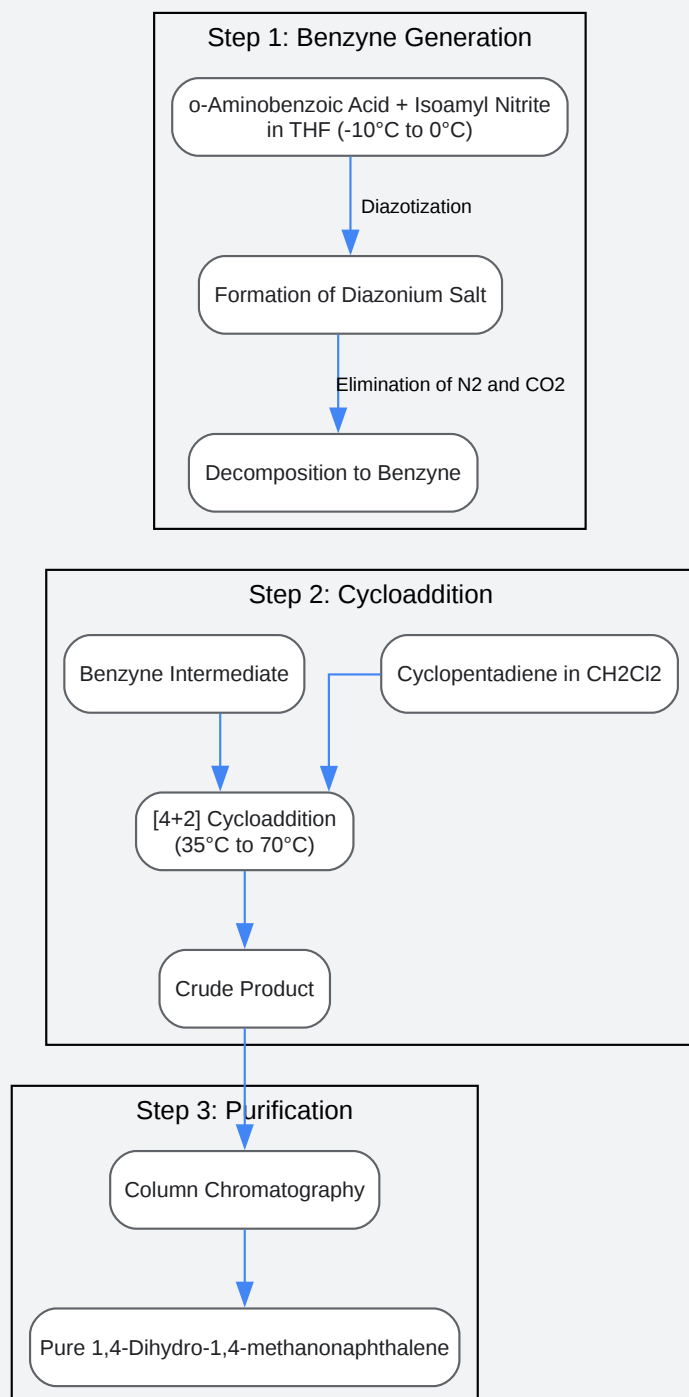
- Ortho-aminobenzoic acid (anthranilic acid)
- Isoamyl nitrite
- Cyclopentadiene
- Tetrahydrofuran (THF) or dioxane (solvent)
- Dichloromethane or similar solvent for reaction with cyclopentadiene
- Catalyst (as specified in some procedures)[6]

#### Procedure:

- Benzyne Generation:
  - In a reaction vessel under an inert atmosphere, dissolve ortho-aminobenzoic acid in THF.
  - Cool the solution to a temperature between -10 °C and 0 °C.<sup>[6]</sup>
  - Slowly add isoamyl nitrite to the cooled solution. The molar ratio of anthranilic acid to isoamyl nitrite is typically 1:1.5-1.7.<sup>[6]</sup> This reaction forms a diazonium salt intermediate which readily decomposes to benzyne, nitrogen gas, and carbon dioxide.
- Cycloaddition Reaction:
  - In a separate flask, prepare a solution of cyclopentadiene in a suitable solvent like dichloromethane. The molar amount of cyclopentadiene should be in excess (1.2–1.5 times the equivalents of the diazonium salt).<sup>[7]</sup>
  - Slowly add the freshly prepared benzyne solution to the cyclopentadiene solution.
  - The reaction mixture is then heated to a temperature between 35 °C and 70 °C to facilitate the Diels-Alder reaction.<sup>[7]</sup>
- Work-up and Purification:
  - After the reaction is complete, the solvent is removed under reduced pressure.
  - The crude product is then purified, typically by column chromatography, to yield pure **1,4-Dihydro-1,4-methanonaphthalene**.

The following diagram illustrates the workflow for the synthesis of **1,4-Dihydro-1,4-methanonaphthalene**.

## Synthesis Workflow of 1,4-Dihydro-1,4-methanonaphthalene

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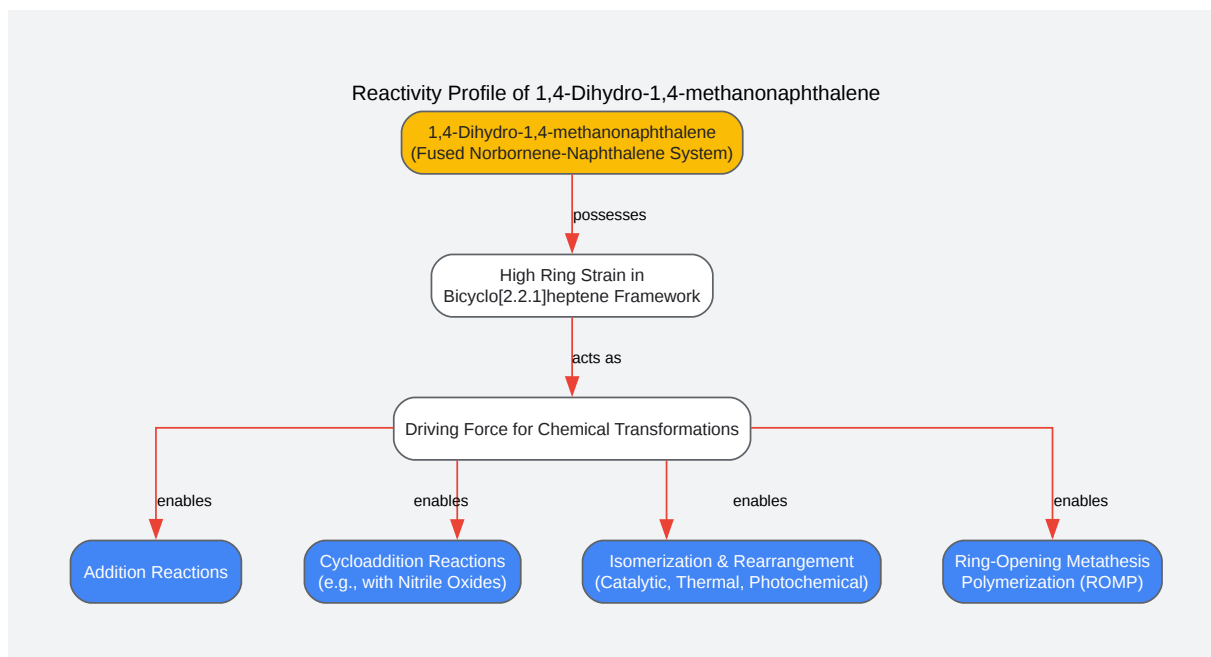
Caption: Synthesis workflow via benzyne intermediate.

## Chemical Reactivity and Stability

The reactivity of **1,4-Dihydro-1,4-methanonaphthalene** is largely dictated by the strained double bond within the bicyclo[2.2.1]heptene system.<sup>[1]</sup>

- Addition Reactions: The double bond readily undergoes various addition reactions.
- Cycloaddition Reactions: It can react with nitrile oxides and nitrile imines to form isoxazoline and pyrazoline derivatives, respectively.<sup>[1]</sup>
- Isomerization and Rearrangement: The strained structure makes it a substrate for catalytic, thermal, or photochemical isomerization and rearrangement reactions, leading to diverse molecular architectures.<sup>[1]</sup>
- Polymerization: This compound can be used in Ring-Opening Metathesis Polymerization (ROMP) to produce poly(benzonorbornadiene)s.<sup>[1]</sup>

The logical relationship between the structural strain and reactivity is depicted in the following diagram.



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Caption: Relationship between structure and reactivity.

## Safety and Handling

According to available safety data, **1,4-Dihydro-1,4-methanonaphthalene** is a combustible liquid (H227).

Table 3: Safety and Handling Information

Aspect	Recommendation
Personal Protective Equipment	Wear protective gloves, eye protection, and face protection.
Handling	Avoid breathing mist, gas, or vapors. Avoid contact with skin and eyes. Ensure adequate ventilation.[8][9]
Storage	Store in a well-ventilated place. Keep cool. Recommended storage temperature is 2-8°C.[5]
Fire Fighting	Use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[8][9]
First Aid (Inhalation)	Move the victim to fresh air. If breathing is difficult, give oxygen.[8][9]
First Aid (Skin Contact)	Take off contaminated clothing and wash with soap and plenty of water.[8][9]
First Aid (Eye Contact)	Rinse with pure water for at least 15 minutes and consult a doctor.[8][9]
First Aid (Ingestion)	Rinse mouth with water. Do not induce vomiting. Call a doctor or poison control center immediately.[8][9]

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